

Effect of different substrates on sodium rhodizonate test results

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Compound of Interest

Compound Name: **Sodium rhodizonate**

Cat. No.: **B147456**

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Technical Support Center: Sodium Rhodizonate Test

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using the **sodium rhodizonate** test for the detection of lead and other divalent metals.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the **sodium rhodizonate** test?

The **sodium rhodizonate** test is a colorimetric spot test used for the qualitative detection of certain metals, most notably lead (Pb) and barium (Ba).^[1] The test relies on the reaction of **sodium rhodizonate** with divalent metal ions to form colored, insoluble complexes.^[1] The color of the complex can vary depending on the metal present and the pH of the reaction.

Q2: What are the primary applications of the **sodium rhodizonate** test?

This test is widely used in forensic science for the detection of gunshot residue, as lead and barium are common components of firearm primers.^[1] It is also utilized in home and field test kits for detecting lead in paint, dust, and soil. Additionally, it has applications in identifying lead in various materials such as ceramics and plant tissues.

Q3: What color change indicates a positive result for lead?

The color change indicating the presence of lead is pH-dependent. At a neutral pH, lead forms a blue-violet complex with **sodium rhodizonate**. However, the most specific and commonly used method involves adjusting the pH to approximately 2.8.[1] Under these acidic conditions, lead forms a scarlet to pink-red complex.[1] Further confirmation with hydrochloric acid will turn this pink/red color to a blue-violet, which is a strong indication of lead.[2][3]

Q4: Can other metals interfere with the **sodium rhodizonate** test?

Yes, several other divalent metals can react with **sodium rhodizonate** to produce colored complexes, potentially leading to false-positive results. It is crucial to be aware of these interferences when interpreting the test results.

Troubleshooting Guide

Issue 1: A positive color change was observed, but the presence of lead is uncertain.

Cause: Interference from other divalent metals is a common cause of false-positive results. The substrate itself may also contain interfering elements.

Solution:

- pH Adjustment and Confirmation: The most critical step to differentiate lead from most other interfering metals is the use of an acidic solution. After observing an initial pink or red color change with the **sodium rhodizonate** and buffer solution, apply a 5% solution of hydrochloric acid (HCl).[2][3] If the pink/red color transitions to a blue-violet color, it confirms the presence of lead.[2][3] Most other metal complexes will decolorize in the presence of HCl.[4]
- Consider the Substrate: Be aware of the composition of the substrate being tested. For example, testing on metal surfaces like cast iron can result in a color change due to the iron itself.[4]

Issue 2: The test result is difficult to interpret on a dark-colored substrate.

Cause: The color of the substrate can mask the characteristic color change of the **sodium rhodizonate** test.

Solution:

- Bashinski Transfer Method: This method is recommended for dark-colored items, such as certain fabrics.[\[2\]](#)
 - Place a piece of filter paper over the area to be tested.
 - Dampen the filter paper with 15% acetic acid.
 - Cover the damp filter paper with several layers of dry filter paper and apply a hot iron until all layers are dry.
 - The lead residues will transfer to the top piece of filter paper.
 - Process the filter paper with the **sodium rhodizonate** test as you would a standard sample.[\[2\]](#)

Issue 3: The color of the positive result fades quickly.

Cause: The blue-violet lead rhodizonate complex can be unstable, especially with excess hydrochloric acid.

Solution:

- Prompt Documentation: Photograph the test results immediately after the color change.[\[2\]](#)
- Control the Amount of HCl: Apply the 5% HCl solution sparingly, just enough to observe the color change.
- Drying: Gently drying the test area with a hairdryer after the blue-violet color has developed can help to stabilize the color by removing excess HCl.

Issue 4: No color change is observed, but the presence of lead is suspected.

Cause: This could be a false-negative result. Possible causes include low concentrations of lead, improper sample preparation, or interference from the substrate.

Solution:

- Check Reagent Activity: Always perform a control test on a known lead-containing material to ensure the reagents are active.[2] The **sodium rhodizonate** solution should be freshly prepared, as it is typically effective for only about one hour.[3]
- Proper Surface Preparation: For painted surfaces, ensure you have penetrated all layers of paint down to the substrate to expose any underlying lead-based paint.[5]
- Substrate Interference: Plaster substrates have been reported to sometimes interfere with color development, potentially leading to false negatives.[5] Consider testing a different area or using an alternative lead detection method if this is suspected.

Data Presentation

Table 1: Interference of Divalent Metals with the **Sodium Rhodizonate** Test

Interfering Metal	Color of Complex with Sodium Rhodizonate	Behavior upon Addition of 5% HCl
Lead (Pb)	Scarlet to Pink-Red (at pH 2.8)	Turns Blue-Violet (Confirmatory)
Barium (Ba)	Red-Brown	Decolorizes
Strontium (Sr)	Red-Brown	Decolorizes
Copper (Cu)	Red-Brown	Decolorizes
Zinc (Zn)	Brown-Violet	Decolorizes
Iron (Fe)	Blue	Decolorizes
Cadmium (Cd)	Red-Brown	Decolorizes
Mercury (Hg)	Red-Brown	Decolorizes
Bismuth (Bi)	Red-Brown	Decolorizes
Calcium (Ca)	Red-Brown	Decolorizes

Note: The information in this table is a summary of qualitative observations. The concentration at which these interferences occur can vary depending on the substrate and specific test conditions.

Experimental Protocols

Protocol 1: Standard Sodium Rhodizonate Test for General Surfaces

This protocol is adapted from forensic science procedures and is suitable for a variety of surfaces such as clothing, drywall, and carpet.[\[3\]](#)[\[6\]](#)

Reagents:

- **Sodium Rhodizonate** Solution: Prepare a saturated solution by dissolving **sodium rhodizonate** powder in distilled or deionized water until the solution is the color of dark tea

and a small amount of sediment remains. This solution should be prepared fresh before use.

[3]

- Buffer Solution (pH 2.8): Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled or deionized water.[2]
- Hydrochloric Acid (5%): Add 5 mL of concentrated hydrochloric acid to 95 mL of distilled or deionized water.[2]

Procedure:

- Control Test: Perform a test on a known lead source to verify reagent activity.[2]
- Application of **Sodium Rhodizonate**: Spray the test area with the saturated **sodium rhodizonate** solution.
- Application of Buffer: Spray the same area with the pH 2.8 buffer solution. This will eliminate the yellow background color from the **sodium rhodizonate**. A pink or red color indicates the possible presence of lead or other heavy metals.[2]
- Confirmation with HCl: Spray the same area with the 5% hydrochloric acid solution. If the pink color fades and a blue-violet color develops, the presence of lead is confirmed.[2][3]
- Documentation: Photograph the results immediately.[2]

Protocol 2: Testing for Lead in Soil

This protocol provides a method for extracting lead from soil before testing.

Reagents:

- 4% Acetic Acid
- **Sodium Rhodizonate** Test Reagents (as in Protocol 1)

Procedure:

- Extraction: Soak 1 gram of the soil sample in 2 mL of 4% acetic acid for 30 minutes.

- Testing: Use a swab or filter paper to collect a small amount of the acetic acid solution that has been in contact with the soil.
- Colorimetric Analysis: Apply the **sodium rhodizonate** test reagents to the swab or filter paper as described in Protocol 1.

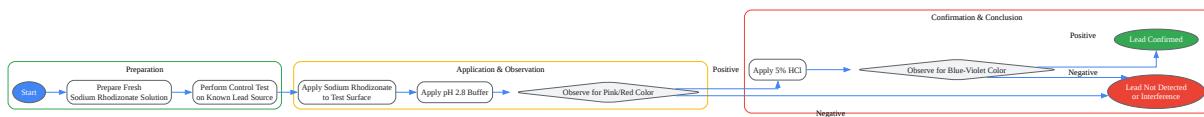
Protocol 3: Testing on Painted Surfaces

This protocol is a general guideline for testing for lead in paint.

Procedure:

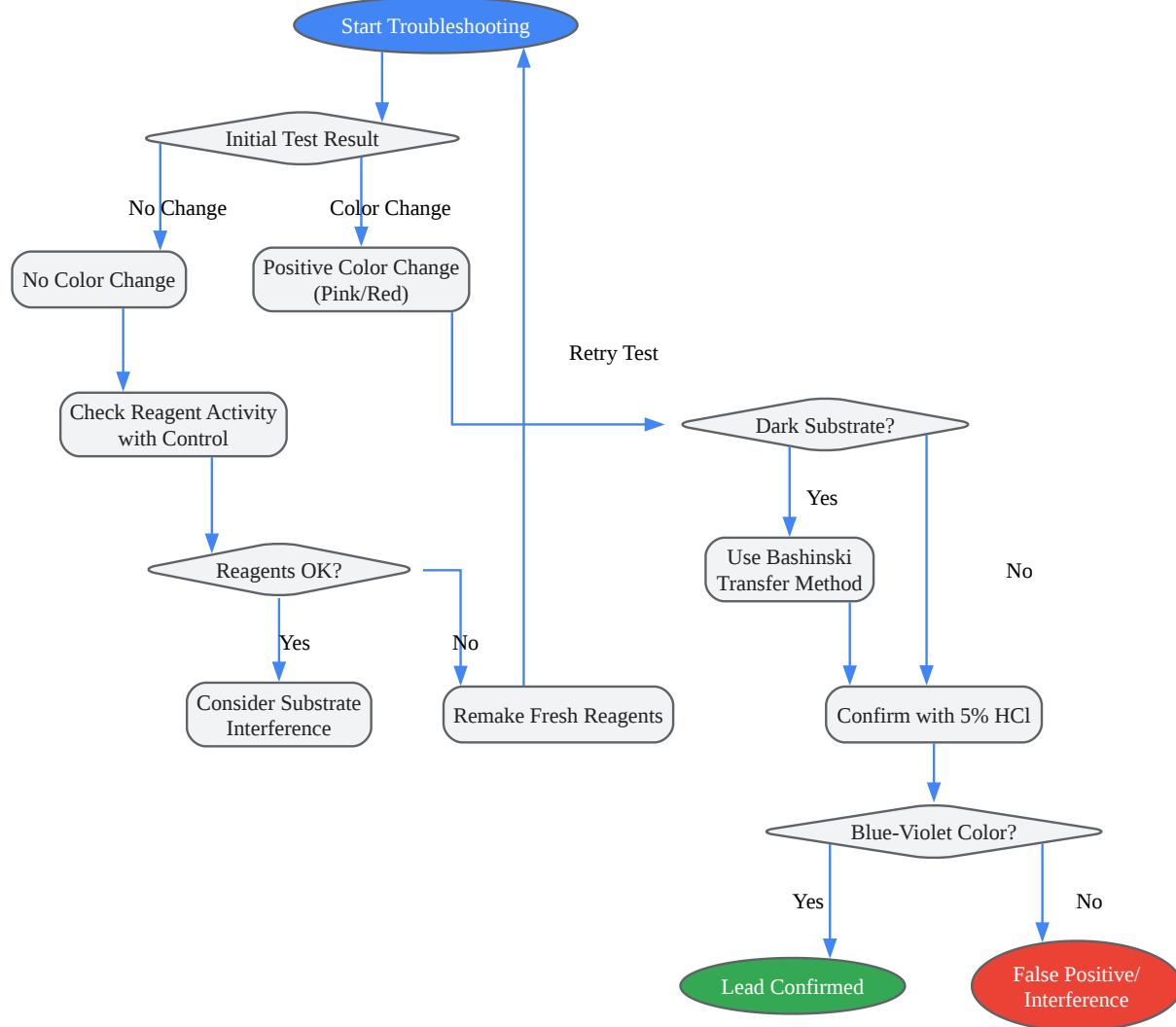
- Surface Preparation: Clean the surface to be tested. Cut a V-notch or scrape through all layers of paint to the bare substrate.
- Application: Apply the **sodium rhodizonate** test reagents using a swab or dropper as described in Protocol 1. Ensure the reagents come into contact with all exposed paint layers.
- Observation and Confirmation: Observe for the characteristic color changes, including the confirmatory step with 5% HCl.

Visualizations



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Caption: Standard experimental workflow for the **sodium rhodizonate** test.

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References

- 1. researchgate.net [researchgate.net]
- 2. portal.ct.gov [portal.ct.gov]
- 3. portal.ct.gov [portal.ct.gov]
- 4. youtube.com [youtube.com]
- 5. tsapps.nist.gov [tsapps.nist.gov]
- 6. Module 12 :: Sodium Rhodizonate Test [archive.gfjc.fiu.edu]
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